

## CAS number 4938-72-1 properties

**Author:** BenchChem Technical Support Team. **Date:** May 2026

### Compound of Interest

Compound Name: 2,4,5-*t* Isobutyl ester

CAS No.: 4938-72-1

Cat. No.: B1212663

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An In-Depth Technical Guide to 4-Methyl-2-pentanone Oxime A Note on CAS Number Identification: Initial searches for CAS number 4938-72-1 yielded conflicting results, with some sources associating it with 2-methylpropyl 2-(2,4,5-trichlorophenoxy)acetate[1][2]. However, a significant body of evidence suggests that the intended compound of interest for a broader technical audience is more likely 4-Methyl-2-pentanone oxime, which is correctly identified by CAS number 105-44-2[3][4][5][6][7][8]. This guide will focus on the latter compound, providing a comprehensive overview for researchers, scientists, and drug development professionals.

## Introduction

4-Methyl-2-pentanone oxime, also known as methyl isobutyl ketoxime (MIBKO), is an organic compound belonging to the oxime class. Oximes are characterized by the C=N-OH functional group and are formed by the reaction of an aldehyde or a ketone with hydroxylamine[9]. As a ketoxime, 4-methyl-2-pentanone oxime is derived from 4-methyl-2-pentanone (methyl isobutyl ketone)[9]. This compound exists as a colorless to pale yellow liquid with a mild odor and is soluble in water[3]. It is a versatile chemical with a range of applications, most notably as an anti-skinning agent in paints and coatings[3][4][9]. It also finds use as a stabilizer in the production of rubber and plastics and as an intermediate in chemical synthesis[3][9].

## Physicochemical Properties

The physicochemical properties of 4-Methyl-2-pentanone oxime are crucial for its handling, application, and understanding its behavior in various systems.

| Property                                      | Value                                  | Source               |
|-----------------------------------------------|----------------------------------------|----------------------|
| Molecular Formula                             | C6H13NO                                | [3][5][6][8][10][11] |
| Molecular Weight                              | 115.17 g/mol                           | [4][5][6][10]        |
| Appearance                                    | Colorless to light yellow clear liquid | [3][4]               |
| Melting Point                                 | < -27°C                                | [4]                  |
| Boiling Point                                 | 181.2 °C                               | [4]                  |
| Flash Point                                   | 78 °C (closed cup)                     | [4][5]               |
| Density                                       | 0.899 g/cm <sup>3</sup> at 20 °C       | [4][5]               |
| Vapor Pressure                                | 80 Pa at 20 °C; 113 Pa at 25 °C        | [4]                  |
| Water Solubility                              | 12.16 g/L at 40 °C                     | [4]                  |
| log Kow (Octanol-Water Partition Coefficient) | 1.54 at 20 °C                          | [4][7]               |

## Synthesis and Chemical Reactions

### Synthesis

4-Methyl-2-pentanone oxime is synthesized from 4-methyl-2-pentanone and a hydroxylamine salt. The general reaction involves the condensation of the ketone with hydroxylamine, typically in the presence of a base to neutralize the acid released.

A representative laboratory-scale synthesis procedure is as follows:

- Dissolution: Dissolve hydroxylamine hydrochloride in water.

- **Reaction with Base:** Slowly add a solution of sodium carbonate or another suitable base to liberate free hydroxylamine.
- **Addition of Ketone:** Add 4-methyl-2-pentanone to the hydroxylamine solution.
- **Reaction:** Stir the mixture at room temperature or with gentle heating to drive the reaction to completion. The progress can be monitored by techniques like thin-layer chromatography (TLC).
- **Workup:** After the reaction is complete, the organic layer containing the oxime is separated.
- **Purification:** The crude product is then purified, typically by distillation under reduced pressure, to yield pure 4-methyl-2-pentanone oxime.

## Key Chemical Reactions

Oximes, including 4-methyl-2-pentanone oxime, are valuable synthetic intermediates due to their reactivity. A key reaction is the Beckmann rearrangement, where the oxime is converted to an amide in the presence of an acid catalyst<sup>[9]</sup>. This reaction is fundamental in organic synthesis, particularly for the production of lactams, which are precursors to polymers like nylon<sup>[9]</sup>.

## Industrial Applications and Mechanisms

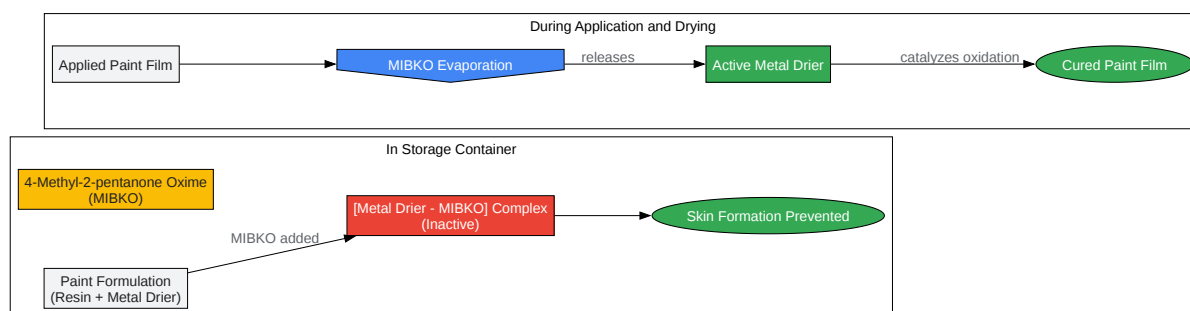
The primary application of 4-methyl-2-pentanone oxime is as an anti-skinning agent in alkyd-based paints, varnishes, and inks<sup>[3][4][9]</sup>.

**Mechanism of Action as an Anti-Skinning Agent:**

During the drying process of paints and coatings, the metal catalysts (driers) present, such as cobalt salts, promote oxidative cross-linking of the resin binders upon exposure to air. This is desirable for film formation on the substrate. However, when the paint is stored in a container, this same process can lead to the formation of an undesirable solid skin on the surface.

4-Methyl-2-pentanone oxime prevents this by temporarily deactivating the metal driers. It achieves this by forming a complex with the metal ion, preventing it from catalyzing the oxidative polymerization at the paint's surface. Upon application of the paint, the volatile oxime

evaporates along with the solvent, releasing the metal catalyst to facilitate the desired drying and curing of the film.



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Other notable applications include:

- Stabilizer: In the production of rubber and plastics[3].
- Polymerization Inhibitor: To prevent unwanted reactions of unsaturated compounds[3].
- Antioxidant: For the preservation of various products[3].

## Safety and Toxicology

### Hazard Identification

4-Methyl-2-pentanone oxime is classified as a hazardous substance with the following key hazard statements:

- H225: Highly flammable liquid and vapour[12].
- H303: May be harmful if swallowed[12].
- H316: Causes mild skin irritation[12].
- H319: Causes serious eye irritation[12].
- H332: Harmful if inhaled[12].
- H335: May cause respiratory irritation[12].

## Toxicological Profile

- Acute Toxicity: The oral LD50 in rats is > 1,349 mg/kg body weight[4]. It can cause significant blood effects after acute and repeated oral exposure in rats, acting as a methaemoglobin inducer leading to regenerative anemia[4].
- Irritation and Sensitization: It is irritating to the skin and eyes[4]. In rabbit studies, skin irritation effects persisted for 14 days[4]. It is not considered a skin sensitizer[4].
- Carcinogenicity: There is some concern regarding the carcinogenic potential of oximes as a class. A structurally similar compound, 2-butanone oxime (MEKO), is classified as a carcinogen[4]. However, there is currently insufficient evidence to classify 4-methyl-2-pentanone oxime as a carcinogen[4].
- Genotoxicity: Studies on the parent ketone, 4-methyl-2-pentanone, have shown it to be not genotoxic in bacterial reverse mutation assays (Ames test) and mammalian gene mutation assays[13].
- Specific Target Organ Toxicity: It is classified for specific target organ toxicity (single and repeated exposure) due to its effects on the blood (haematological effects) and potential for causing drowsiness and dizziness[4].

## Safe Handling and Personal Protective Equipment (PPE)

When handling 4-methyl-2-pentanone oxime, the following precautions should be taken:

- Ventilation: Ensure adequate ventilation to control airborne concentrations[5].
- Personal Protective Equipment:
  - Gloves: Wear impervious chemical-resistant gloves[4][5].
  - Eye Protection: Use safety glasses with side-shields or goggles[4].
  - Skin Protection: Wear protective clothing to prevent skin contact[4].
  - Respiratory Protection: If ventilation is inadequate, use a suitable respirator[4][5].
- Fire Prevention: Keep away from heat, sparks, open flames, and other ignition sources[12][14]. Use non-sparking tools and take precautionary measures against static discharge[14].
- Storage: Store in a cool, dry, and well-ventilated place in tightly closed containers[3][5].

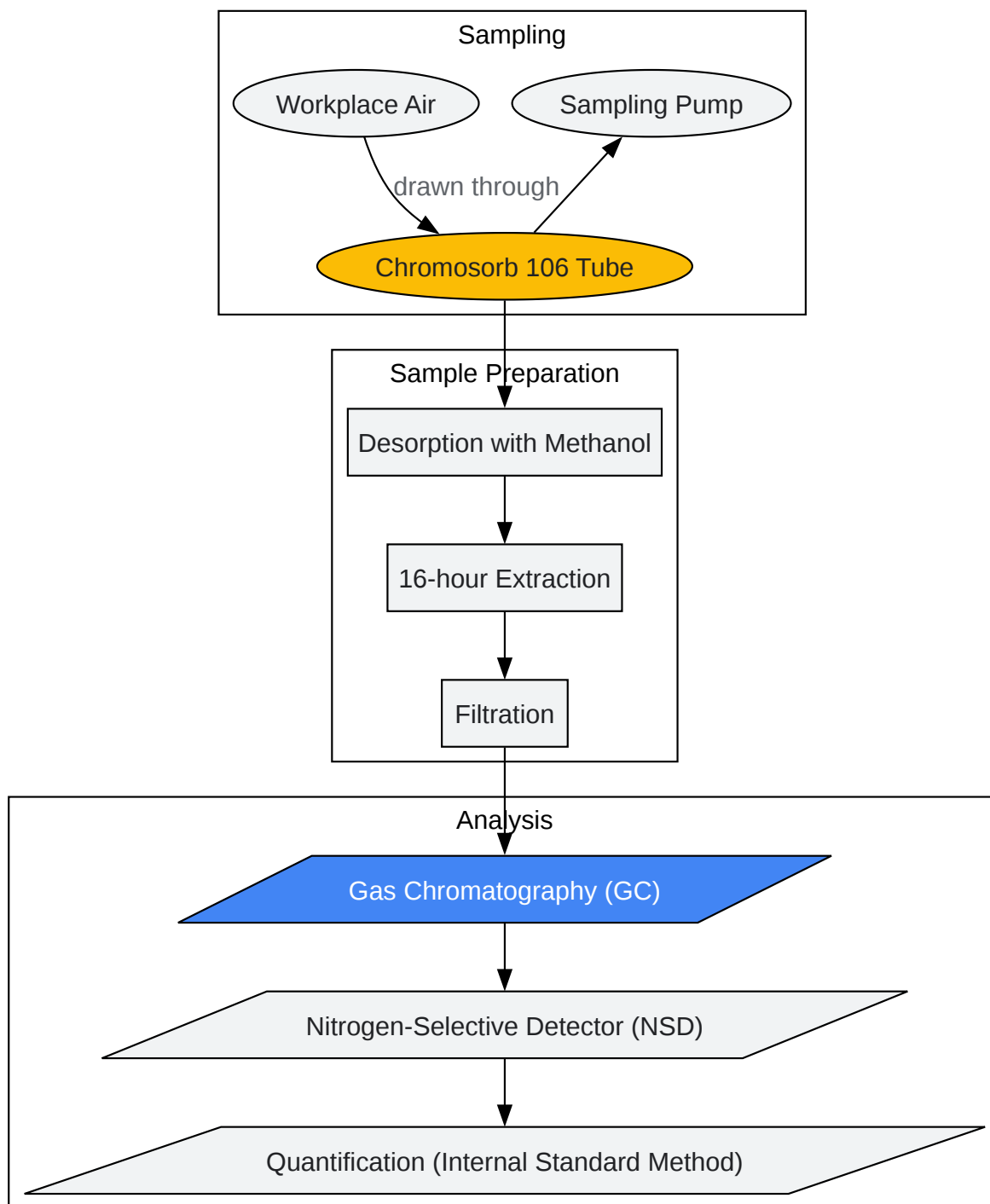
## Environmental Fate and Ecotoxicity

- Persistence and Bioaccumulation: 4-Methyl-2-pentanone oxime is predicted to persist in the air. It has a low potential to bioaccumulate[4].
- Ecotoxicity: Based on available data, it is not considered harmful to aquatic organisms[4].

## Analytical Methods

The determination of 4-methyl-2-pentanone oxime in workplace air can be achieved using a validated analytical method.

## Workflow for Air Monitoring



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Detailed Protocol:

- Sampling: A known volume of air is drawn through a sorbent tube (Chromosorb 106) using a calibrated pump[15].
- Desorption: The adsorbed oxime is desorbed from the tube using methanol[15].
- Extraction: The sample is allowed to extract for 16 hours[15].
- Analysis: The extract is analyzed by gas chromatography (GC) with a nitrogen-selective detector (NSD)[15].
- Quantification: The concentration is determined using the internal standard method[15].

## Spectroscopic Data

Spectroscopic data is essential for the identification and characterization of 4-methyl-2-pentanone oxime.

- NMR Spectroscopy:  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and  $^{15}\text{N}$  NMR data are available for structural elucidation[6].
- Mass Spectrometry: GC-MS data provides information on the fragmentation pattern, aiding in identification[6][8].
- Infrared Spectroscopy: IR spectra (FTIR, ATR-IR, Vapor Phase IR) are available and show characteristic peaks for the C=N and O-H functional groups[6][8][16].

## Conclusion

4-Methyl-2-pentanone oxime (CAS 105-44-2) is a commercially significant chemical with well-defined properties and applications, particularly in the coatings industry. Its role as an anti-skinning agent is a prime example of controlled chemical reactivity for industrial benefit. While it offers considerable utility, its hazardous properties necessitate careful handling and adherence to safety protocols. A thorough understanding of its toxicology, environmental impact, and appropriate analytical methods is crucial for its responsible use in research and industry.

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